

A Comprehensive Technical Guide to the Fundamental Properties of Calcium Phosphinate

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Compound of Interest

Compound Name: Calciumphosphinat

CAS No.: 7789-79-9

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium phosphinate, also known as calcium hypophosphite, is an inorganic compound with the chemical formula $\text{Ca}(\text{H}_2\text{PO}_2)_2$. It is the calcium salt of phosphinic acid. This technical guide provides a detailed overview of its fundamental chemical and physical properties, synthesis methodologies, and key applications. The information is curated for professionals in research, science, and drug development who require a thorough understanding of this versatile compound.

Chemical and Physical Properties

Calcium phosphinate is a white, free-flowing crystalline powder or monoclinic prismatic crystals. [1][2][3][4] It is stable under recommended storage conditions.[1] The compound is a flammable solid and can be harmful if swallowed, causing serious eye irritation.[1] When heated to decomposition, it emits toxic fumes of phosphorous oxides and can form phosphine, a spontaneously flammable gas in air.[1]

Quantitative Data Summary

The following tables summarize the key quantitative properties of calcium phosphinate.

Table 1: General and Physical Properties

| Property | Value | Reference |
|---------------------------|---|--------------|
| Molecular Formula | $\text{Ca}(\text{H}_2\text{PO}_2)_2$ | [5][6][7] |
| Molecular Weight | 170.05 g/mol | [4][6] |
| Computed Molecular Weight | 166.02 g/mol | [1][8] |
| Appearance | White crystalline powder, monoclinic crystals | [1][2][3][4] |
| Density | 2.243 g/cm ³ at 20 °C | [1] |
| Decomposition Temperature | 200 °C | [2] |
| Boiling Point | >350 °C | [1] |
| pH (5% solution) | 6.0 - 8.0 | [4] |

Table 2: Solubility Data

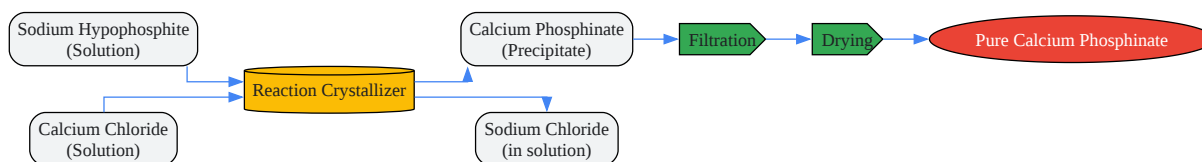
| Solvent | Solubility | Temperature (°C) | pH | Reference |
|----------|------------------|------------------|--------|-----------|
| Water | 117.1 g/L | 25 | 5.5 | [1] |
| Water | 154 g/L | 25 | [1][2] | |
| Water | 12.5 g/100 mL | 100 | [4] | |
| Water | 16.7 g/100g | Room Temperature | [9] | |
| Alcohol | Insoluble | [4] | | |
| Glycerol | Slightly soluble | [1] | | |

Synthesis of Calcium Phosphinate

Calcium phosphinate can be synthesized through several methods. The most common approaches are the double decomposition reaction and the reaction of elemental phosphorus with an alkaline earth hydroxide.

Double Decomposition Method

This method involves the reaction of a soluble calcium salt, such as calcium chloride or calcium nitrate, with a soluble hypophosphite, typically sodium hypophosphite.[10][11] The resulting calcium phosphinate, being less soluble, precipitates out of the solution.



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Synthesis of Calcium Phosphinate via Double Decomposition.

Yellow Phosphorus and Lime Method

Another established industrial method involves the direct reaction of yellow (white) phosphorus with milk of lime (calcium hydroxide) in an aqueous solution.[10][11] This reaction is typically carried out at elevated temperatures and produces calcium phosphinate along with phosphine gas as a byproduct.[11]

Experimental Protocols for Characterization

The characterization of calcium phosphinate involves several analytical techniques to determine its structure, purity, and physical properties.

Structural Characterization

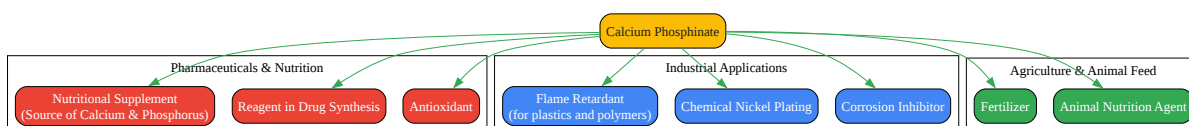
- X-ray Diffraction (XRD): XRD is a fundamental technique used to determine the crystal structure of calcium phosphinate. The analysis of the diffraction pattern provides information about the lattice parameters and space group. For instance, the crystal structure of a double salt, calcium sodium hypophosphite, has been determined to be cubic.[12]
- Scanning Electron Microscopy (SEM): SEM is employed to study the morphology and particle size of the synthesized calcium phosphinate crystals.[10] This technique provides high-resolution images of the sample's surface, revealing details about its shape and uniformity.[10]

Thermal Analysis

- Thermogravimetric Analysis (TGA): TGA is used to evaluate the thermal stability and decomposition behavior of calcium phosphinate. The analysis measures the change in mass of a sample as a function of temperature, indicating the temperatures at which decomposition occurs.[13]
- Differential Scanning Calorimetry (DSC): DSC is utilized to investigate the thermal transitions of the material, such as melting and crystallization behavior, by measuring the heat flow into or out of a sample as it is heated or cooled.[13]

Applications of Calcium Phosphinate

Calcium phosphinate has a wide range of applications across various industries due to its chemical properties.



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Key Application Areas of Calcium Phosphinate.

- **Pharmaceuticals and Nutraceuticals:** It serves as a bioavailable source of calcium and phosphorus in dietary supplements, supporting bone health and metabolic functions.[4] It is also used in the synthesis of certain pharmaceutical drugs and acts as an antioxidant.[14]
- **Flame Retardant:** Calcium phosphinate is utilized as a non-halogenated, phosphorus-based flame retardant for plastics and polymers.[4][9]
- **Chemical Plating:** It is employed in the process of electroless nickel plating.[3][9]
- **Agriculture and Animal Nutrition:** In agriculture, it can be used as a fertilizer.[14] It also serves as a food additive in animal nutrition to ensure adequate mineral intake.[11][14]
- **Corrosion Inhibitor:** Calcium phosphinate is used as a corrosion inhibitor.[10]

Safety and Handling

Calcium phosphinate is a flammable solid and should be handled with care.[1][15] It is important to avoid dust formation and sources of ignition.[1] Personal protective equipment, including safety glasses and gloves, should be worn when handling the compound.[1] In case of a spill, it should be swept up and placed in a suitable container for disposal, avoiding entry into drains.[1]

This guide provides a foundational understanding of calcium phosphinate. For specific applications and in-depth experimental procedures, further consultation of specialized literature is recommended.

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